

4-Methoxytoluene-2,5-diamine HCl: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methoxytoluene-2,5-diamine
HCl

Cat. No.: B12292388

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Disclaimer: A specific Safety Data Sheet (SDS) for 4-Methoxytoluene-2,5-diamine hydrochloride (CAS No. 56496-88-9) was not readily available. The following information is synthesized from data for structurally similar compounds, including Toluene-2,5-diamine, its sulfate salt, and 4-Methoxytoluene. This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted by qualified professionals before handling this chemical.

This technical guide provides an in-depth overview of the safety and handling precautions for **4-Methoxytoluene-2,5-diamine HCl**, a chemical primarily used in the cosmetics industry for hair dye formulations.^[1] The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

Based on data from analogous compounds, **4-Methoxytoluene-2,5-diamine HCl** is anticipated to be a hazardous substance. The primary hazards include potential for skin sensitization, eye irritation, and harm if swallowed. Toluene-2,5-diamine is classified as a potent skin sensitizer.^[2]

Anticipated GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Serious Eye Irritation	Category 2
Skin Sensitization	Category 1

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[3]
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.[3]
- P337+P313: If eye irritation persists: Get medical advice/attention.[3]
- P362+P364: Take off contaminated clothing and wash it before reuse.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Quantitative Toxicity Data (for related compounds)

Compound	Test	Route	Species	Value	Reference
Toluene-2,5-diamine Sulfate	LD50	Oral	Rat	98 mg/kg	[6]
Toluene-2,5-diamine	LD50	Oral	Rat	102 mg/kg	[6]
Toluene-2,5-diamine	LD50	Subcutaneous	Rat	50 mg/kg	[6]
Toluene-2,5-diamine	LD50	Subcutaneous	Rabbit	100 mg/kg	[6]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **4-Methoxytoluene-2,5-diamine HCl**:

- Eye/Face Protection: Chemical safety goggles or a face shield are required.[4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are necessary to prevent skin contact.
- Respiratory Protection: If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.[4]

First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures are recommended:

- **Ingestion:** If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3]
- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms develop, seek medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[5]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5]

Fire Fighting and Accidental Release Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. A water spray can also be used.
- **Accidental Release:** In case of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal. Avoid generating dust.

Handling and Storage

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe dust or aerosols. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[4]

Experimental Protocol: Skin Sensitization (Local Lymph Node Assay - LLNA)

This protocol is a general guideline and should be adapted based on specific laboratory capabilities and regulatory requirements.

Objective: To assess the skin sensitization potential of **4-Methoxytoluene-2,5-diamine HCl**.

Materials:

- **4-Methoxytoluene-2,5-diamine HCl**
- Vehicle (e.g., acetone:olive oil 4:1)
- Positive control (e.g., α -Hexylcinnamaldehyde)
- Mice (CBA/J strain)
- Micropipettes
- Test tubes
- Scintillation vials
- Radioactive thymidine ($[^3\text{H}]$ -methyl thymidine)
- Gamma counter

Methodology:

- Dose Formulation: Prepare at least three concentrations of the test substance in the chosen vehicle.
- Animal Dosing:
 - On day 0, record the body weight of each mouse.

- Apply 25 μ L of the test substance, vehicle control, or positive control to the dorsal surface of each ear of the mice daily for three consecutive days (Days 0, 1, and 2).
- Lymph Node Proliferation Assay:
 - On day 5, inject all mice with 250 μ L of sterile phosphate-buffered saline (PBS) containing 20 μ Ci of [3 H]-methyl thymidine via the tail vein.
 - Five hours after the injection, humanely euthanize the mice.
 - Excise the auricular lymph nodes from both ears of each mouse and pool them in PBS.
 - Prepare a single-cell suspension of the lymph node cells.
 - Precipitate the DNA and measure the incorporation of [3 H]-methyl thymidine using a beta-scintillation counter.
- Data Analysis:
 - Calculate the stimulation index (SI) for each group by dividing the mean disintegrations per minute (DPM) of the test group by the mean DPM of the vehicle control group.
 - An SI of 3 or greater is considered a positive result for skin sensitization.

Diagrams

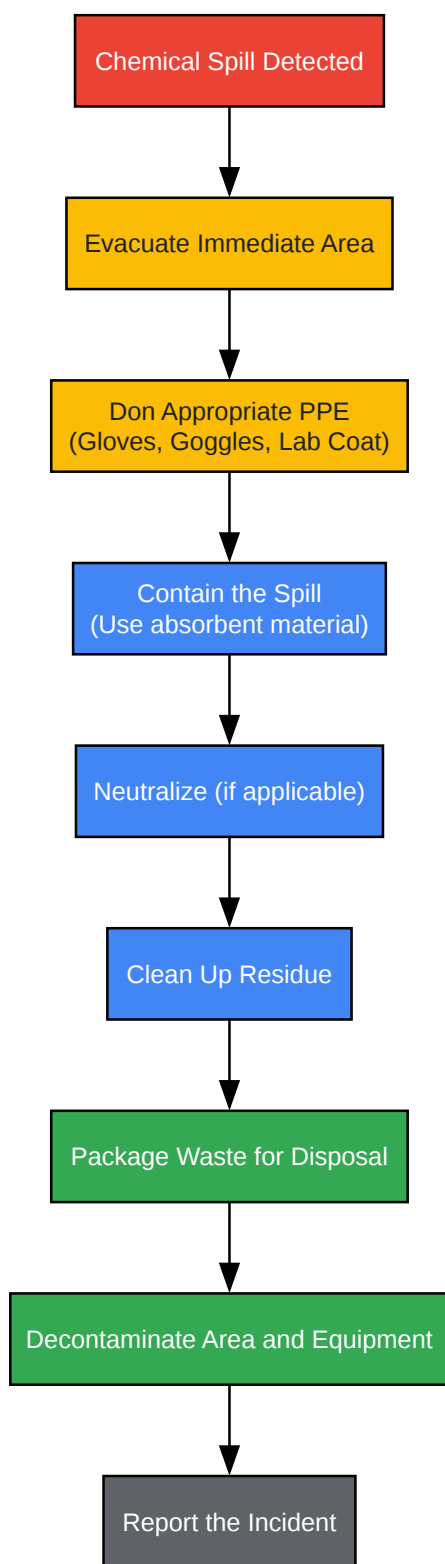


Figure 1: Chemical Spill Response Workflow

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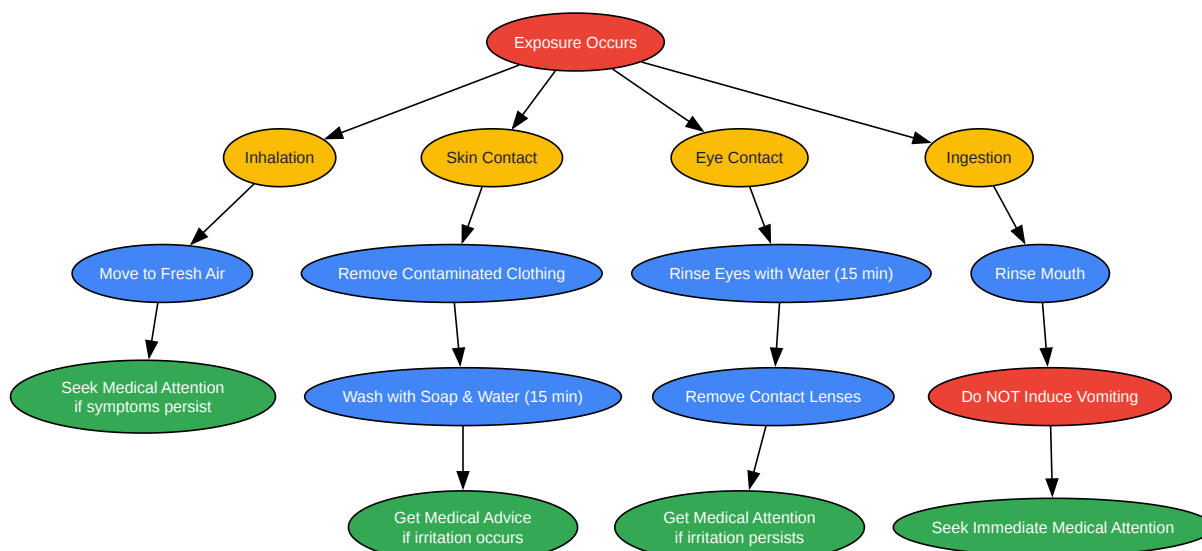


Figure 2: First Aid for Exposure

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Figure 2: First Aid for Exposure

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